

# Essential Safety and Disposal Plan for TED-347

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## Compound of Interest

Compound Name: TED-347

Cat. No.: B15544150

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Researchers and drug development professionals must adhere to strict safety and disposal protocols when handling **TED-347**, a potent, irreversible, covalent, and allosteric inhibitor of the YAP-TEAD protein-protein interaction.[1][2] This document provides a comprehensive guide to its proper disposal, ensuring laboratory safety and regulatory compliance. All procedures should be conducted in accordance with local, state, and federal regulations. For complete safety information, always consult the Safety Data Sheet (SDS) provided by the manufacturer.

## Chemical and Physical Properties

A summary of the key quantitative data for **TED-347** is presented below, offering a quick reference for handling and storage.

Property	Value
Molecular Formula	C15H11ClF3NO[3][4]
Molecular Weight	313.70 g/mol [5]
Appearance	Solid Powder
Purity	≥98%
Solubility in DMSO	64 mg/mL (204.02 mM) to 100 mg/mL (318.78 mM)
EC50 (TEAD4-Yap1)	5.9 μM
Ki (TEAD4)	10.3 μM
Storage Temperature	-20°C for long-term storage

## Proper Disposal Procedures

As **TED-347** is a chlorinated and fluorinated organic compound, it must be treated as hazardous chemical waste. Under no circumstances should it be disposed of down the sink or in regular trash.

Experimental Protocol for Disposal of Unused **TED-347**:

- Consult the Safety Data Sheet (SDS): Before beginning any disposal procedure, thoroughly review the manufacturer's SDS for specific handling and disposal instructions.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Containment: Ensure all waste is collected in a designated, properly labeled hazardous waste container. The container should be made of a material compatible with chlorinated organic compounds and have a secure screw-top lid.
- Labeling: Affix a hazardous waste label to the container, clearly identifying the contents as "Hazardous Waste: **TED-347**" and including the chemical formula (C15H11ClF3NO). Also, note the concentration and quantity of the waste.

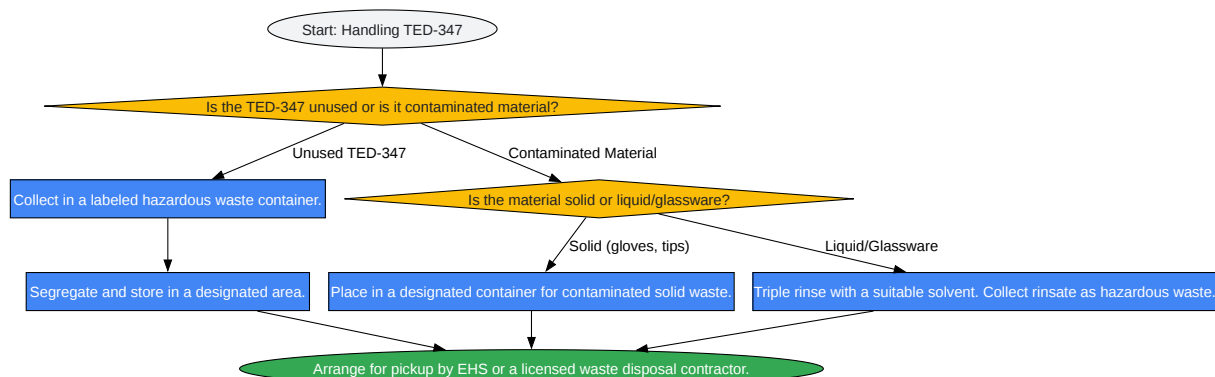
- Segregation: Store the waste container in a designated, well-ventilated secondary containment area, away from incompatible materials.
- Waste Pickup: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

#### Experimental Protocol for Disposal of Contaminated Materials:

- PPE and Labware: Any materials that have come into contact with **TED-347**, such as pipette tips, gloves, and empty vials, should be considered contaminated.
- Decontamination of Glassware: If glassware is to be reused, it must be decontaminated. Triple rinse the glassware with a suitable solvent (e.g., ethanol or acetone), collecting the rinsate as hazardous waste.
- Solid Waste: Place all contaminated solid waste into a designated hazardous waste bag or container.
- Labeling and Disposal: Label the container as "Hazardous Waste: **TED-347** Contaminated Materials" and dispose of it through your institution's EHS-approved waste stream.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **TED-347** and associated materials.



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Caption: Logical workflow for the proper disposal of **TED-347** and contaminated materials.

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## References

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